

Thermodynamic Properties of 2-Ethylcyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylcyclohexanone

Cat. No.: B1346015

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Introduction

2-Ethylcyclohexanone ($C_8H_{14}O$) is a cyclic ketone of interest in various fields, including organic synthesis and as a potential intermediate in pharmaceutical manufacturing.^{[1][2]} A thorough understanding of its thermodynamic properties is crucial for process design, safety assessments, and predicting its behavior in different chemical environments. This technical guide provides a comprehensive overview of the key thermodynamic properties of **2-Ethylcyclohexanone**, detailed experimental protocols for their determination, and a logical workflow for these experimental procedures.

Core Thermodynamic Properties

The fundamental thermodynamic properties of **2-Ethylcyclohexanone** are summarized below. These values have been compiled from various reputable sources and provide a baseline for its physical and chemical behavior.

Physicochemical and Thermodynamic Data

Property	Value	Unit	Source(s)
Molecular Formula	C ₈ H ₁₄ O	-	[3][4][5]
Molecular Weight	126.199	g/mol	[6]
CAS Number	4423-94-3	-	[3][4][5]
Boiling Point	67 °C at 13 Torr	-	[7]
Melting Point	110-112	°C	[7]
Density	0.9224 at 16 °C	g/cm ³	[7]
Flash Point	58.5	°C	[7]
Vapor Pressure	0.7 ± 0.4 at 25 °C (Predicted)	mmHg	[7]

Enthalpy and Entropy Data

Property	Value	Unit	Source(s)
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	Data available over a range of temperatures	kJ/mol	[8]
Enthalpy of Formation (Gas) ($\Delta_f H^\circ_{\text{gas}}$)	Data available	kJ/mol	[8]
Enthalpy of Formation (Liquid)	Data available	kJ/mol	[8]
Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)	Data available over a range of temperatures	J/mol·K	[8]
Entropy (Ideal Gas)	Data available over a range of temperatures and pressures	J/mol·K	[8]

Experimental Protocols

Accurate determination of thermodynamic properties requires rigorous experimental procedures. The following sections detail the methodologies for measuring key parameters of

2-Ethylcyclohexanone.

Determination of Boiling Point

The boiling point of **2-Ethylcyclohexanone** can be determined using the capillary method or by distillation.

a) Capillary Method:

- **Sample Preparation:** A small amount of **2-Ethylcyclohexanone** is placed in a melting point capillary tube, which is then attached to a thermometer.
- **Apparatus Setup:** The thermometer and capillary tube assembly are immersed in a heating bath (e.g., silicone oil) within a Thiele tube or a similar apparatus.
- **Heating:** The heating bath is gradually heated.
- **Observation:** The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.
- **Cooling and Measurement:** The heat source is removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

b) Distillation Method:

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- **Sample and Heating:** The round-bottom flask is charged with **2-Ethylcyclohexanone** and a few boiling chips. The flask is then heated gently.
- **Equilibrium and Measurement:** The temperature is recorded when the vapor condensation front is stable on the thermometer bulb. This temperature represents the boiling point at the ambient atmospheric pressure.

Determination of Heat Capacity (Calorimetry)

Adiabatic calorimetry is a precise method for determining the heat capacity of liquid **2-Ethylcyclohexanone**.

- **Calorimeter Preparation:** A known mass of **2-Ethylcyclohexanone** is placed in a sealed calorimetric vessel. The vessel is equipped with a precision thermometer and a heater.
- **Adiabatic Shielding:** The calorimetric vessel is enclosed in an adiabatic shield, which is heated independently to maintain its temperature as close as possible to the vessel's temperature, minimizing heat loss.
- **Heating and Measurement:** A precisely measured amount of electrical energy is supplied to the heater in the vessel, causing a small increase in the temperature of the sample.
- **Calculation:** The heat capacity (C_p) is calculated from the electrical energy supplied (Q), the mass of the sample (m), and the resulting temperature change (ΔT) using the formula: $C_p = Q / (m * \Delta T)$

Determination of Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)

The enthalpy of vaporization can be determined from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

- **Vapor Pressure Measurement:** The vapor pressure of **2-Ethylcyclohexanone** is measured at various temperatures using an isoteniscope or a static vapor pressure apparatus.
- **Data Analysis:** A plot of the natural logarithm of vapor pressure ($\ln P$) versus the inverse of the absolute temperature ($1/T$) is generated.
- **Calculation:** The slope of the resulting line is equal to $-\Delta_{\text{vap}}H/R$, where R is the ideal gas constant. From this, the enthalpy of vaporization can be calculated.

Determination of Enthalpy of Formation ($\Delta_f H^\circ$)

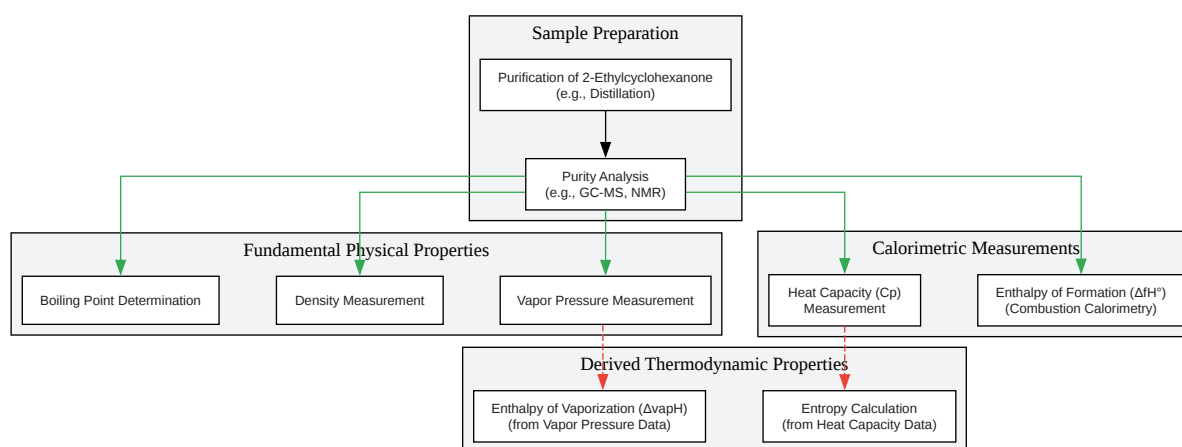
The standard enthalpy of formation of **2-Ethylcyclohexanone** can be determined by combustion calorimetry.

- **Sample Preparation:** A precisely weighed sample of **2-Ethylcyclohexanone** is placed in a crucible inside a bomb calorimeter.

- **Combustion:** The bomb is filled with high-pressure oxygen and the sample is ignited.
- **Temperature Measurement:** The temperature change of the surrounding water bath is meticulously recorded.
- **Calculation:** The heat of combustion is calculated from the temperature change and the heat capacity of the calorimeter. The standard enthalpy of formation is then derived from the heat of combustion using Hess's Law, taking into account the standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Experimental Workflow

The logical progression for the experimental determination of the thermodynamic properties of **2-Ethylcyclohexanone** is outlined in the following diagram. This workflow ensures that foundational properties are determined first, which can then be used in the calculation of other thermodynamic parameters.



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Caption: Experimental workflow for determining thermodynamic properties.

This in-depth guide provides a solid foundation for researchers and professionals working with **2-Ethylcyclohexanone**. The tabulated data, detailed experimental protocols, and logical workflow are intended to facilitate accurate and reproducible research and development activities.

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